

# challenges in handling and storing 1,10-Dichlorodecane

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## Compound of Interest

Compound Name: **1,10-Dichlorodecane**

Cat. No.: **B1670031**

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## Technical Support Center: 1,10-Dichlorodecane

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **1,10-Dichlorodecane**.

## Frequently Asked Questions (FAQs)

**Q1:** What is **1,10-Dichlorodecane** and what are its primary applications?

**A1:** **1,10-Dichlorodecane** (CAS No. 2162-98-3) is a halogenated organic compound with the chemical formula C<sub>10</sub>H<sub>20</sub>Cl<sub>2</sub>.<sup>[1]</sup> It is a colorless to pale yellow liquid with a mild, sweet odor.<sup>[2]</sup> Its bifunctional nature, with two chlorine atoms at either end of a ten-carbon chain, makes it a valuable intermediate in various chemical syntheses.<sup>[3]</sup> Primary applications include its use as a cross-linking agent in polymer chemistry, an intermediate in the synthesis of pharmaceuticals and agrochemicals, and in the production of quaternary ammonium compounds and lipophilic drug carriers.<sup>[1][3][4]</sup>

**Q2:** What are the main hazards associated with **1,10-Dichlorodecane**?

**A2:** **1,10-Dichlorodecane** is considered a hazardous substance. It can cause skin and serious eye irritation.<sup>[5][6][7]</sup> Inhalation may lead to respiratory tract irritation.<sup>[5][6][7]</sup> While not classified as highly flammable, it is combustible at high temperatures.<sup>[2]</sup> Upon combustion, it can produce hazardous decomposition products including hydrogen chloride, phosgene gas,

carbon monoxide, and carbon dioxide.[2][6] It is also very toxic to aquatic life with long-lasting effects.[7]

Q3: What are the recommended storage conditions for **1,10-Dichlorodecane**?

A3: To ensure its stability, **1,10-Dichlorodecane** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][5][8] It is crucial to store it away from incompatible substances such as strong oxidizing agents, strong bases, and alkali metals to prevent hazardous reactions.[1][2][9] The storage area should be equipped with an eyewash station and a safety shower.[5]

## Troubleshooting Guide

Problem 1: My **1,10-Dichlorodecane** appears cloudy or has formed precipitates.

- Possible Cause: The melting point of **1,10-Dichlorodecane** is approximately 15.6°C (60°F). [5] If the storage temperature has dropped below this point, the compound may have started to solidify.
- Solution: Gently warm the container in a water bath to a temperature slightly above its melting point. Swirl gently to ensure it is fully liquefied and homogenous before use. Do not use a direct flame or a hot plate, as this can cause localized overheating and decomposition.
- Prevention: Store the compound in a temperature-controlled environment where the temperature is consistently maintained above 16°C.

Problem 2: My reaction yield is lower than expected when using **1,10-Dichlorodecane**.

- Possible Cause 1: Impure starting material. The purity of **1,10-Dichlorodecane** is critical for many synthetic applications, with purities typically needing to be above 99% for pharmaceutical and agrochemical synthesis.[3] Impurities can interfere with the reaction.
- Solution 1: Verify the purity of your **1,10-Dichlorodecane** using an appropriate analytical method such as Gas Chromatography (GC). If the purity is low, consider purifying it by distillation under reduced pressure.[10]

- Possible Cause 2: Degradation of the material. Although stable under normal conditions, prolonged exposure to heat, light, or incompatible materials can cause degradation.[6][9]
- Solution 2: Check for any signs of degradation, such as discoloration. If degradation is suspected, it is best to use a fresh bottle of the reagent.
- Prevention: Always use high-purity **1,10-Dichlorodecane** from a reputable supplier.[3] Ensure it has been stored correctly and the container is properly sealed.

Problem 3: I observe unexpected side products in my reaction.

- Possible Cause: **1,10-Dichlorodecane** can undergo elimination reactions in the presence of strong bases, leading to the formation of alkenes. It is also incompatible with strong oxidizing agents.[2][9]
- Solution: Carefully review your reaction conditions. If a strong base is being used, consider if a weaker base could be substituted or if the reaction temperature can be lowered to minimize side reactions. Ensure that no strong oxidizing agents are present unless intended for the reaction.
- Prevention: Before starting an experiment, perform a thorough literature search and compatibility check for all reagents being used with **1,10-Dichlorodecane**.

## Quantitative Data

The following table summarizes key quantitative data for **1,10-Dichlorodecane**.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>20</sub> Cl <sub>2</sub>	[2][5][7]
Molecular Weight	211.17 g/mol	[2][5][7]
Melting Point	15.6 °C	[5][8]
Boiling Point	275 °C at 760 mmHg	[5]
Density	0.9960 g/cm <sup>3</sup>	[5]
Flash Point	146 °C (294.8 °F)	[5]
Autoignition Temperature	220 °C (428 °F)	[5]
Vapor Pressure	1.3 hPa at 98 °C	[5]
Solubility in Water	0.77 g/L (at 20 °C)	[1][5]
log P (octanol/water)	5.6	[8]

## Experimental Protocols

Cited Experiment: Photocatalytic Degradation of **1,10-Dichlorodecane**

This section provides a detailed methodology based on a study of the photocatalytic degradation of **1,10-Dichlorodecane** in aqueous suspensions of TiO<sub>2</sub>.[11][12][13]

Objective: To determine the effectiveness of TiO<sub>2</sub> photocatalysis in degrading **1,10-Dichlorodecane** in an aqueous solution.

Materials:

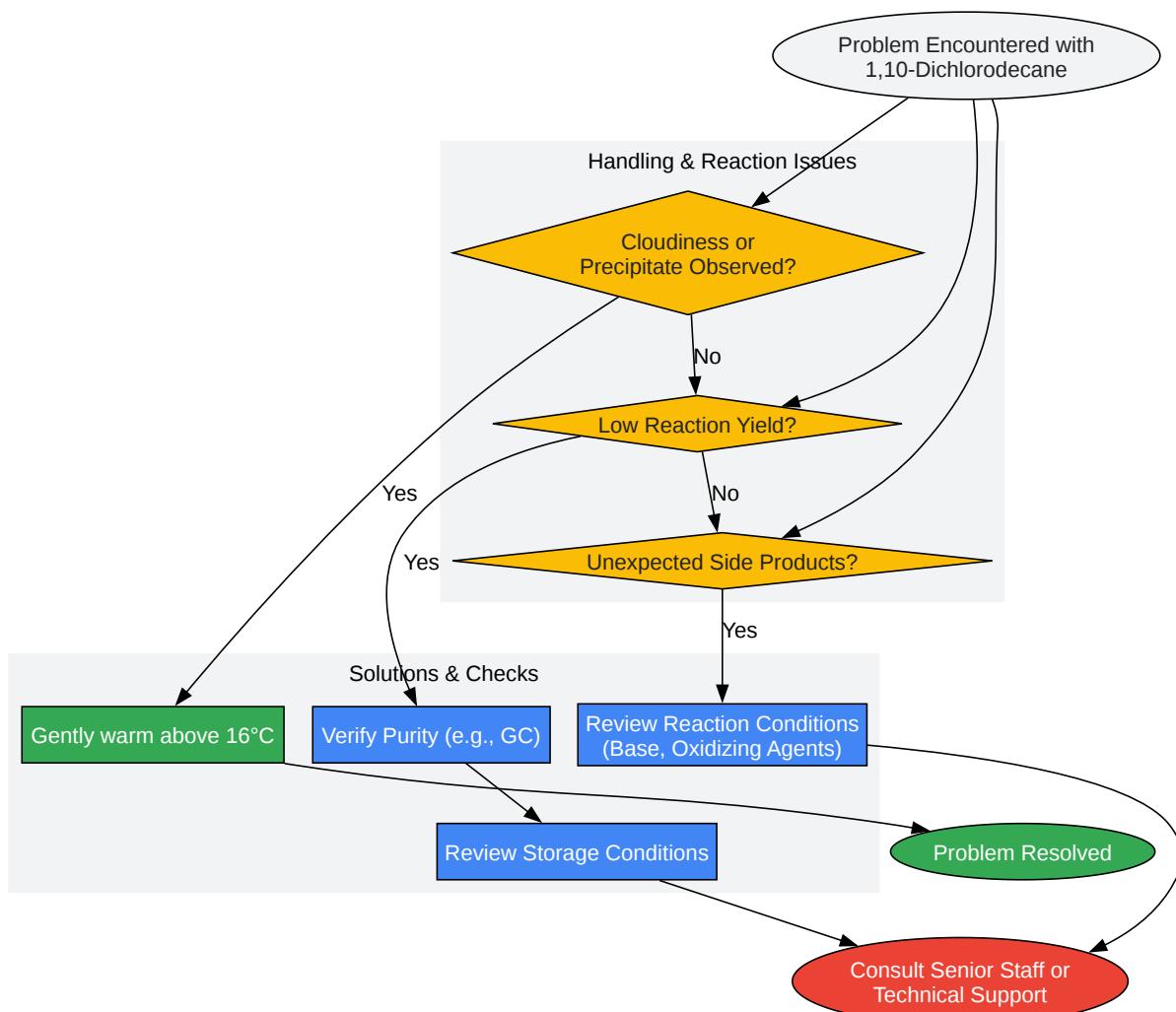
- **1,10-Dichlorodecane**
- Titanium dioxide (TiO<sub>2</sub>) photocatalyst
- Deionized water
- Photoreactor equipped with 300 nm UV lamps

- Gas chromatograph with a mass selective detector (GC-MS) for analysis
- Syringe filters (0.45 µm)

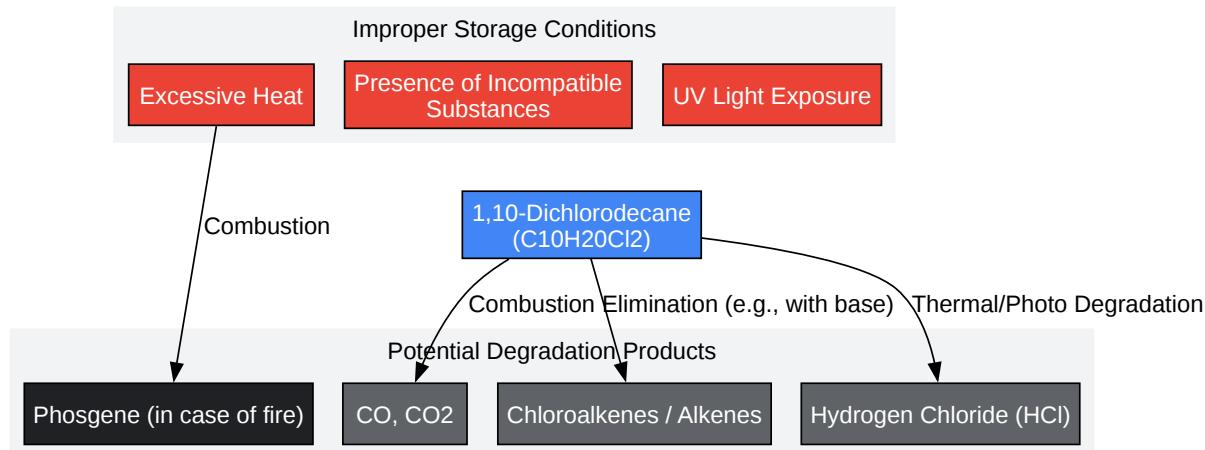
#### Methodology:

- Prepare an aqueous stock solution of **1,10-Dichlorodecane**. Due to its low water solubility, this may require sonication or the use of a co-solvent that is subsequently removed. The final concentration should be near its solubility limit (approximately 240 µg/L).[11][12]
- In the photoreactor vessel, add the TiO<sub>2</sub> photocatalyst to the **1,10-Dichlorodecane** solution to achieve the desired catalyst loading (an optimal concentration of 150 mg/L was reported).[11][12]
- Stir the suspension in the dark for a period to allow for adsorption/desorption equilibrium to be reached between the **1,10-Dichlorodecane** and the TiO<sub>2</sub> surface.
- Initiate the photocatalytic reaction by turning on the 300 nm UV lamps.
- At predetermined time intervals, withdraw aliquots of the suspension.
- Immediately filter the aliquots through a 0.45 µm syringe filter to remove the TiO<sub>2</sub> particles and quench the reaction.
- Extract the filtrate with a suitable organic solvent (e.g., hexane).
- Analyze the organic extract using GC-MS to determine the concentration of remaining **1,10-Dichlorodecane**.
- Run control experiments, including a dark control (with TiO<sub>2</sub> but no UV light) and a photolysis control (with UV light but no TiO<sub>2</sub>), to ensure that the observed degradation is due to photocatalysis.[11][12]

## Visualizations

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Caption: Troubleshooting workflow for common issues with **1,10-Dichlorodecane**.



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Caption: Potential degradation pathways of **1,10-Dichlorodecane**.

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